

Application Notes and Protocols for Carbohydrazide as an Oxygen Scavenger in Boilers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbohydrazide

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These application notes provide a comprehensive overview of the use of **carbohydrazide** as an effective oxygen scavenger in boiler systems. This document details its mechanism of action, advantages over traditional chemicals, and protocols for its application and performance evaluation.

Introduction

Dissolved oxygen is a primary contributor to corrosion in boiler systems, leading to pitting, reduced efficiency, and costly equipment failure. **Carbohydrazide** ($\text{CH}_6\text{N}_4\text{O}$) is an organic, non-carcinogenic alternative to traditional oxygen scavengers like hydrazine.^{[1][2][3]} It effectively removes dissolved oxygen and passivates metal surfaces, offering comprehensive corrosion protection.^{[2][3][4]}

Key Advantages of **Carbohydrazide**:

- **Safety:** It is a non-carcinogenic and less toxic alternative to hydrazine, enhancing workplace safety.^[1]
- **Efficiency:** **Carbohydrazide** reacts with dissolved oxygen to form harmless, volatile products (nitrogen, water, and carbon dioxide), which do not contribute to the total dissolved solids (TDS) in the boiler water.^{[4][5]}

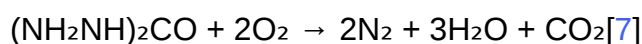
- **Metal Passivation:** It promotes the formation of a protective magnetite (Fe_3O_4) layer on steel surfaces, preventing further corrosion.[2][4]
- **Versatility:** It is effective over a wide range of temperatures and pressures.[6]

Mechanism of Action

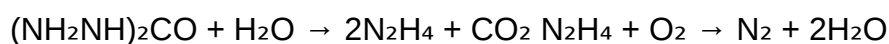
Carbohydrazide functions through two primary mechanisms: oxygen scavenging and metal passivation.

Oxygen Scavenging

Carbohydrazide directly reacts with dissolved oxygen in the boiler feedwater. The primary reaction is:



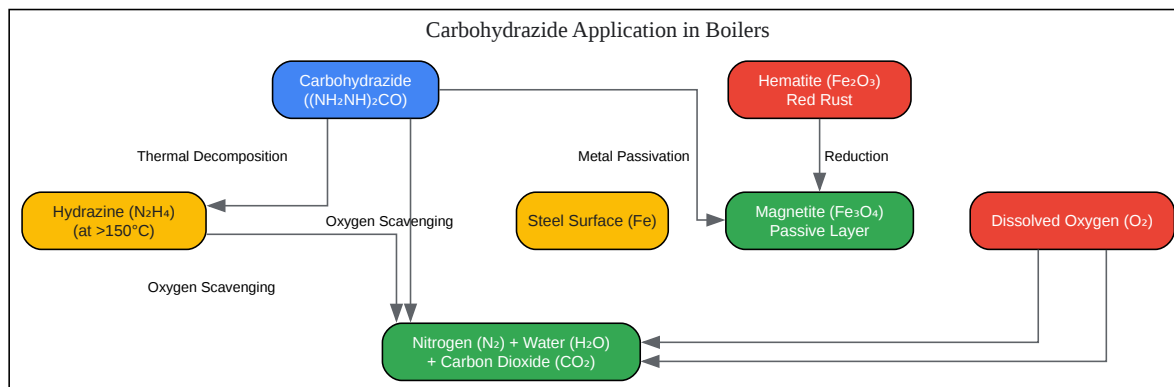
At temperatures above 150°C (302°F), **carbohydrazide** can also decompose to form hydrazine, which then reacts with oxygen:



Metal Passivation

Carbohydrazide aids in the formation of a passive magnetite layer on the surface of boiler components. It reduces ferric oxide (hematite, red rust) to the more stable ferrous oxide (magnetite, black rust), which acts as a protective barrier against further corrosion.[2]

The following diagram illustrates the chemical pathways of **carbohydrazide** in a boiler system.



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Caption: Chemical pathways of **carbohydrazide** in a boiler system.

Quantitative Data

The following tables summarize key quantitative data related to the application of **carbohydrazide**.

Table 1: Stoichiometric and Dosing Information

Parameter	Value	Reference
Stoichiometric Requirement	0.5 moles of carbohydrazide per mole of O ₂	[8]
Recommended Dosage (Low-Pressure Boilers: 0-40 bar)	0.10 - 0.2 ppm	[2]
Recommended Dosage (Medium-Pressure Boilers: 41-60 bar)	0.05 - 0.1 ppm	[2]
Optimized Dose Rate in a High-Pressure Boiler Study	0.7 mg/kg (0.7 ppm)	[9]
Residual Hydrazine Maintained in High-Pressure Boiler Study	30-40 ppb (from carbohydrazide decomposition)	[9]

Table 2: Comparative Corrosion Rate Data (High-Pressure Boiler Study)

Material	Condition	Corrosion Rate (mpy)	Reference
Carbon Steel (Water Side)	With Hydrazine	0.044	[1]
Carbon Steel (Water Side)	With Carbohydrazide	0.384	[1]
Carbon Steel (Steam Side)	With Carbohydrazide	0.444	[1]
70/30 Cupronickel (HP Heaters)	With Carbohydrazide	0.128	[1]

mpy = mils per year

Experimental Protocols

The following protocols outline the procedures for applying and evaluating **carbohydrazide** as an oxygen scavenger in a boiler system.

Protocol for Application and Dosing

Objective: To establish and maintain the correct dosage of **carbohydrazide** for effective oxygen scavenging and metal passivation.

Materials:

- **Carbohydrazide** solution (concentration as per supplier)
- Metering pump
- Boiler feedwater line injection port

Procedure:

- **Initial Dosage Calculation:** Calculate the initial dosage based on the dissolved oxygen level in the feedwater after mechanical deaeration and the boiler's operating parameters. A common starting point is a stoichiometric excess to ensure complete oxygen removal.
- **Injection Point:** The preferred injection point for volatile oxygen scavengers like **carbohydrazide** is into the boiler feedwater line, downstream of the deaerator and before the feedwater pump.^[10] This ensures adequate mixing and reaction time before the water enters the boiler.
- **Continuous Dosing:** Utilize a metering pump to ensure continuous and accurate dosing of the **carbohydrazide** solution.^[10] Batch or slug dosing is not recommended.
- **Residual Monitoring and Dosage Adjustment:** Regularly monitor the residual **carbohydrazide** concentration in the boiler water and adjust the dosage to maintain the desired residual level. In high-pressure boilers, monitoring the residual hydrazine concentration resulting from **carbohydrazide** decomposition can also be an effective control method.^[9]

Protocol for Evaluating Oxygen Scavenging Performance

Objective: To determine the effectiveness of **carbohydrazide** in removing dissolved oxygen from the boiler feedwater.

Materials:

- Dissolved oxygen (DO) meter or test kit (e.g., ASTM D888 compliant)[[11](#)][[12](#)]
- Sample cooler
- Water sampling containers

Procedure:

- Sample Collection: Collect water samples from designated points in the feedwater system, such as the deaerator outlet and the economizer inlet. It is crucial to use a sample cooler to reduce the temperature of the water to prevent flashing and ensure accurate DO readings.
- Dissolved Oxygen Measurement: Immediately analyze the collected samples for dissolved oxygen concentration using a calibrated DO meter or a colorimetric test kit. Follow the manufacturer's instructions for the chosen analytical method.
- Performance Evaluation: Compare the DO levels before and after the **carbohydrazide** injection point. A significant reduction in DO concentration indicates effective oxygen scavenging. The target is typically to maintain DO levels below 7 ppb in the deaerator outlet.
[\[13\]](#)

Protocol for Determination of Residual Carbohydrazide (PDTs Method)

Objective: To quantify the concentration of residual **carbohydrazide** in the boiler water.

Materials:

- Spectrophotometer or colorimeter

- PDTS (3-(2-pyridyl)-5,6-bis(4-phenylsulfonic acid)-1,2,4-triazine, disodium salt) reagent
- Ferric iron solution (Activator Solution)
- Sample cells
- Pipettes

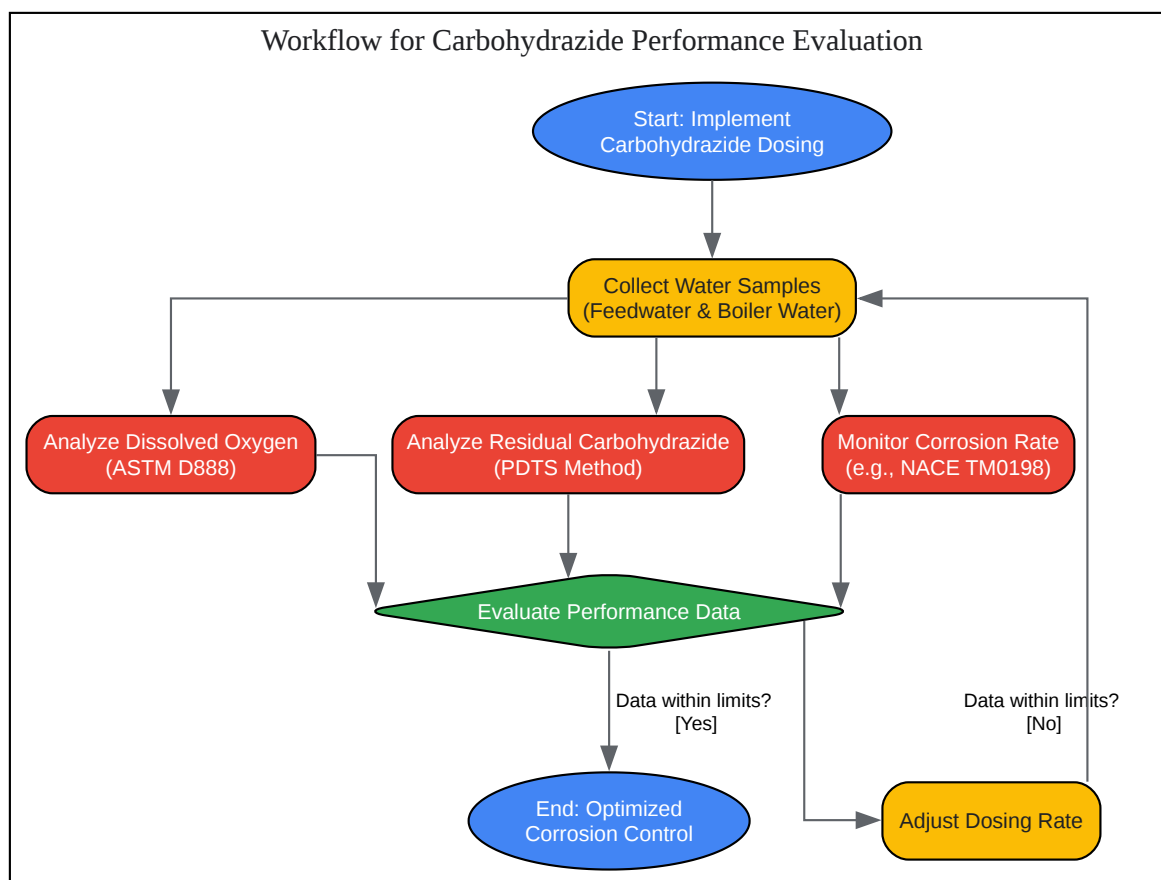
Procedure:

- Principle: This method is based on the reduction of ferric iron (Fe^{3+}) to ferrous iron (Fe^{2+}) by **carbohydrazide**. The resulting ferrous iron then reacts with PDTS to form a peach-pink colored complex, the intensity of which is proportional to the **carbohydrazide** concentration. [\[4\]](#)[\[7\]](#)
- Sample Preparation: Collect a boiler water sample and cool it to room temperature.
- Blank Preparation: Prepare a blank using deionized water and the same reagents as the sample.
- Color Development: a. To a known volume of the sample, add the ferric iron solution. b. Subsequently, add the PDTS reagent and mix. c. Allow a specific reaction time (typically 1-2 minutes) for the color to develop.[\[2\]](#)
- Measurement: Measure the absorbance of the sample at the appropriate wavelength (e.g., 562 nm) using a spectrophotometer, after zeroing the instrument with the blank.
- Calculation: Determine the **carbohydrazide** concentration from a calibration curve prepared using standards of known **carbohydrazide** concentrations.

Potential Interferences:

- Ferrous Iron: Positive interference. Can be corrected by analyzing a sample without the ferric iron activator solution and subtracting the result.
- Other Reducing Agents: Positive interference.
- High Sample Temperature: Can lead to falsely high results.[\[14\]](#)

The following diagram illustrates the workflow for evaluating **carbohydrazide** performance.



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Caption: Workflow for evaluating **carbohydrazide** performance in boilers.

Conclusion

Carbohydrazide is a scientifically sound and safer alternative for oxygen scavenging and corrosion control in boiler systems. Its dual-action mechanism of oxygen removal and metal passivation provides comprehensive protection. For optimal performance, it is crucial to implement a well-designed dosing strategy and regularly monitor key parameters such as

dissolved oxygen and residual **carbohydrazide** levels. The protocols provided in this document offer a framework for the effective application and evaluation of **carbohydrazide** in a research or industrial setting.

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- To cite this document: BenchChem. [Application Notes and Protocols for Carbohydrazide as an Oxygen Scavenger in Boilers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668358#using-carbohydrazide-as-an-oxygen-scavenger-in-boilers>]

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